potential central nervous system effects of 2-phenylethylamine compounds

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Compound of Interest

Compound Name:	*2-(4-Methoxy-phenyl)-2-pyrrolidin-1-yl-ethylamine*
CAS No.:	*31466-55-4*
Cat. No.:	*B1364243*

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An In-Depth Technical Guide to the Central Nervous System Effects of 2-Phenylethylamine Compounds

Introduction: The Ubiquitous 2-Phenylethylamine Scaffold

The 2-phenylethylamine (PEA) framework, a simple aromatic ring attached to an ethylamine side chain, represents a cornerstone of neuropharmacology. This deceptively simple molecule is not only an endogenous trace amine within the mammalian central nervous system (CNS) but also the foundational structure for a vast array of psychoactive substances, ranging from therapeutic agents to drugs of abuse.[1][2][3] Its endogenous role as a neuromodulator, particularly within dopaminergic pathways, highlights its physiological significance.[4][5] The importance of the PEA moiety is exemplified by its presence in endogenous catecholamines like dopamine and norepinephrine, which are critical for mood, voluntary movement, and stress responses.[1]

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This guide offers a technical deep-dive into the CNS effects of PEA and its derivatives. We will dissect their mechanisms of action, from receptor-level interactions to systemic behavioral outcomes. For researchers and drug development professionals, understanding the intricate structure-activity relationships, the nuances of signaling pathways, and the methodologies for preclinical evaluation is paramount for harnessing the therapeutic potential of these compounds while mitigating their inherent risks.

Section 1: Core Mechanisms of Action in the CNS

The neuropharmacological activity of PEA compounds is primarily dictated by their interactions with the monoaminergic systems—dopamine (DA), norepinephrine (NE), and serotonin (5-HT).[6] Three principal mechanisms define their CNS effects: agonism at Trace Amine-Associated Receptor 1 (TAAR1), modulation of monoamine transporters, and interaction with vesicular monoamine transporters.

Trace Amine-Associated Receptor 1 (TAAR1) Agonism

TAAR1, a G-protein coupled receptor (GPCR), is a primary target for PEA.[7][8] Unlike classical monoamine receptors, TAAR1 is located primarily intracellularly in presynaptic terminals.[9] As a potent agonist of TAAR1, PEA triggers a signaling cascade that serves as a crucial regulatory hub for monoamine neurotransmission.[7][9]

Activation of TAAR1 by PEA primarily involves coupling to Gαs proteins, which stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP) levels.[9] This signaling cascade can modulate the activity of dopaminergic neurons, often leading to a decrease in their firing rate, suggesting a feedback or regulatory role.[4] This interaction is a key mechanism by which endogenous PEA fine-tunes dopaminergic and serotonergic activity.[7]



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Canonical TAAR1 Gαs-cAMP signaling pathway initiated by 2-Phenylethylamine.[9]

Monoamine Transporter Interactions

PEA and its derivatives have a complex relationship with the dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT).[7] Many PEA-based

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compounds act as substrates for these transporters, leading to two major effects:

- Reuptake Inhibition: By competing with endogenous monoamines for transport into the presynaptic neuron, these compounds increase the concentration and duration of neurotransmitters in the synaptic cleft.

- Transporter-Mediated Efflux: More significantly, many PEA derivatives, particularly amphetamines, induce a reverse transport (efflux) of monoamines from the presynaptic terminal into the synapse.[4] This is a primary mechanism behind the potent stimulant effects of compounds like amphetamine, causing a rapid and substantial increase in extracellular dopamine and norepinephrine.[4][10]

The structure of the PEA derivative dictates its affinity and activity at each transporter, defining its ultimate pharmacological profile as a stimulant, an entactogen, or a psychedelic.

Vesicular Monoamine Transporter 2 (VMAT2) Inhibition

VMAT2 is responsible for packaging cytoplasmic monoamines into synaptic vesicles for future release.[4] PEA can interfere with VMAT2, albeit with lower affinity than for DAT.[4][8] By disrupting the vesicular storage of dopamine, PEA increases its cytoplasmic concentration, which in turn makes more dopamine available for efflux via DAT.[4] This synergistic action—inhibiting storage while promoting efflux—contributes significantly to the overall increase in synaptic monoamine levels.

Section 2: A Spectrum of CNS Effects and Structure-Activity Relationships

Structural modifications to the PEA core create a vast chemical space with a wide spectrum of CNS effects.[1][11] These can be broadly categorized as stimulant, rewarding, and psychedelic/hallucinogenic.

Unsubstituted 2-Phenylethylamine: The Endogenous Neuromodulator

As a naturally occurring trace amine, PEA itself has stimulant properties, increasing locomotor activity and producing mood-enhancing effects.[6][10] However, its therapeutic use is limited by

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rapid metabolism by monoamine oxidase B (MAO-B), which breaks it down into phenylacetic acid.[10][12] This prevents significant concentrations from reaching the brain after oral ingestion unless co-administered with an MAO-B inhibitor.[8][12] Endogenously, PEA is synthesized in dopaminergic brain regions and is thought to play a role in attention, mood, and reward.[5][13]

Stimulants: The Amphetamine Subclass

Alpha-methylation of the PEA side chain (creating the amphetamine backbone) confers resistance to MAO-B metabolism, dramatically increasing bioavailability and duration of action. This single modification is the basis for a large class of potent CNS stimulants. These compounds are powerful substrates for DAT and NET, causing significant monoamine efflux.[11]

Psychedelics: The 2,5-Dimethoxy Subclass (2C Series)

Substitution of methoxy groups at the 2 and 5 positions of the phenyl ring shifts the pharmacological activity towards serotonin receptors, particularly the 5-HT2A receptor.[14][15] Compounds in the "2C" family, such as 2C-B and 2C-I, are known for their psychedelic and hallucinogenic effects.[14] Further modification, such as the addition of an N-benzyl group (creating the NBOMe series), can dramatically increase potency at the 5-HT2A receptor.[15][16]

Comparative Pharmacological Data

The following table summarizes the properties of representative PEA compounds. Note that affinity values (Ki) can vary based on experimental conditions.

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Compound	Chemical Class	Primary Mechanism(s)	Key CNS Effects	Receptor/Transporter Affinity (Ki, nM)
2-Phenylethylamine (PEA)	Endogenous Trace Amine	TAAR1 Agonist; VMAT2 Inhibitor; DAT/NET Substrate[4][7][8]	Mood enhancement, increased focus, stimulant[6]	TAAR1 (rat): ~2200[9]
d-Amphetamine	Amphetamine	DAT/NET Releaser; TAAR1 Agonist[8][11]	Potent stimulant, euphoria, increased alertness, anorexia	DAT: ~35; NET: ~7; SERT: ~1800
MDMA	Amphetamine (Entactogen)	SERT > DAT/NET Releaser; 5-HT2A Agonist	Euphoria, empathy, mild psychedelic effects	SERT: ~350; DAT: ~1200; NET: ~600
2C-B (4-Bromo-2,5-dimethoxyphenethylamine)	2C Psychedelic	5-HT2A/2C Receptor Agonist[14]	Psychedelic, visual/auditory hallucinations	5-HT2A: ~4.5; 5-HT2C: ~1.0

Section 3: Methodologies for Preclinical Assessment

Evaluating the CNS effects of novel PEA compounds requires a multi-tiered approach, combining in vitro assays to determine molecular targets with in vivo models to assess behavioral outcomes.

In Vitro Assays: Target Identification and Affinity

This protocol quantifies the binding affinity (Ki) of a test compound by measuring its ability to compete with a known radiolabeled ligand for binding to the TAAR1 receptor. The causality is clear: a compound with high affinity will displace the radioligand at low concentrations.

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- Objective: To determine the binding affinity (Ki) of a novel PEA derivative for the human TAAR1.
- Materials:
  - Cell Line: HEK293 cells stably expressing human TAAR1.[9]
  - Radioligand: [^{3}H]-based specific TAAR1 antagonist or agonist (selection depends on availability and literature standards).
  - Test Compound: Novel PEA derivative, dissolved in appropriate vehicle (e.g., DMSO).
  - Non-specific binding control: A high concentration (e.g., 10 µM) of a known, non-radiolabeled TAAR1 ligand.
  - Assay Buffer: e.g., 50 mM Tris-HCl, 5 mM $MgCl_2$, pH 7.4.
  - Glass fiber filters (e.g., Whatman GF/B) and a cell harvester.
  - Scintillation cocktail and liquid scintillation counter.
- Methodology:
  - Membrane Preparation: Culture HEK-hTAAR1 cells to confluency. Harvest cells, homogenize in ice-cold buffer, and centrifuge to pellet membranes. Resuspend the membrane pellet in fresh assay buffer and determine protein concentration (e.g., via Bradford assay).
  - Assay Setup: In a 96-well plate, add in order:
    - Assay buffer.
    - Test compound across a range of concentrations (e.g., 10^{-11} to 10^{-5} M).
    - Radioligand at a concentration near its Kd.
    - Cell membrane preparation (e.g., 10-20 µg protein per well).

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    - Include wells for total binding (no test compound) and non-specific binding (with non-specific control).
  - Incubation: Incubate the plate at room temperature for 60-90 minutes to allow binding to reach equilibrium.
  - Filtration: Rapidly filter the contents of each well through the glass fiber filters using a cell harvester. Wash filters 3-4 times with ice-cold assay buffer to remove unbound radioligand.
  - Counting: Place filters in scintillation vials, add scintillation cocktail, and quantify radioactivity using a liquid scintillation counter.
- Data Analysis:
  - Convert counts per minute (CPM) to specific binding by subtracting the non-specific binding CPM from all other values.
  - Plot the percentage of specific binding against the log concentration of the test compound.
  - Use non-linear regression (e.g., sigmoidal dose-response) to determine the IC_{50} value (the concentration of test compound that inhibits 50% of specific binding).
  - Calculate the Ki value using the Cheng-Prusoff equation: $Ki = IC_{50} / (1 + [L]/Kd)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

In Vivo Models: Behavioral and Neurochemical Effects

This model is a foundational screen for CNS stimulant effects.[17] An increase in locomotor activity is a hallmark of compounds that enhance dopaminergic neurotransmission.[18] This protocol is self-validating through the inclusion of a vehicle control group, which establishes the baseline behavior against which drug effects are measured.

- Objective: To assess the effect of a PEA derivative on spontaneous locomotor activity in mice.
- Apparatus: An open-field arena (e.g., 40x40x40 cm), typically made of a non-reflective material, equipped with an automated infrared beam tracking system or overhead video

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tracking software.

- Animals: Male Swiss-Webster or C57BL/6 mice (20-25g). Acclimatize animals to the housing facility for at least one week and to the testing room for at least 60 minutes before the experiment.
- Methodology:
  - Habituation: Place each mouse individually into the center of the open-field arena and allow it to explore freely for 30-60 minutes on a day prior to testing to reduce novelty-induced hyperactivity.
  - Drug Administration: On the test day, divide mice into groups (n=8-12 per group). Administer the test compound intraperitoneally (i.p.) at various doses (e.g., 1, 5, 10 mg/kg). Administer one group with the vehicle (e.g., saline) as a control.
  - Testing: 15-30 minutes post-injection (depending on expected pharmacokinetics), place each mouse into the center of the arena.
  - Data Acquisition: Record activity for 60 minutes using the automated tracking system. Key parameters to measure include:
    - Horizontal Activity: Total distance traveled (cm).
    - Vertical Activity: Number of rearing events.
    - Stereotypy: Number of repetitive, non-locomotor movements (e.g., intense sniffing, head weaving).
- Data Analysis:
  - Analyze the data in time bins (e.g., 5-minute intervals) to observe the onset and duration of the drug's effect.
  - Compare the total distance traveled, rearing counts, and stereotypy scores between drug-treated groups and the vehicle control group using ANOVA followed by post-hoc tests (e.g., Dunnett's or Tukey's).

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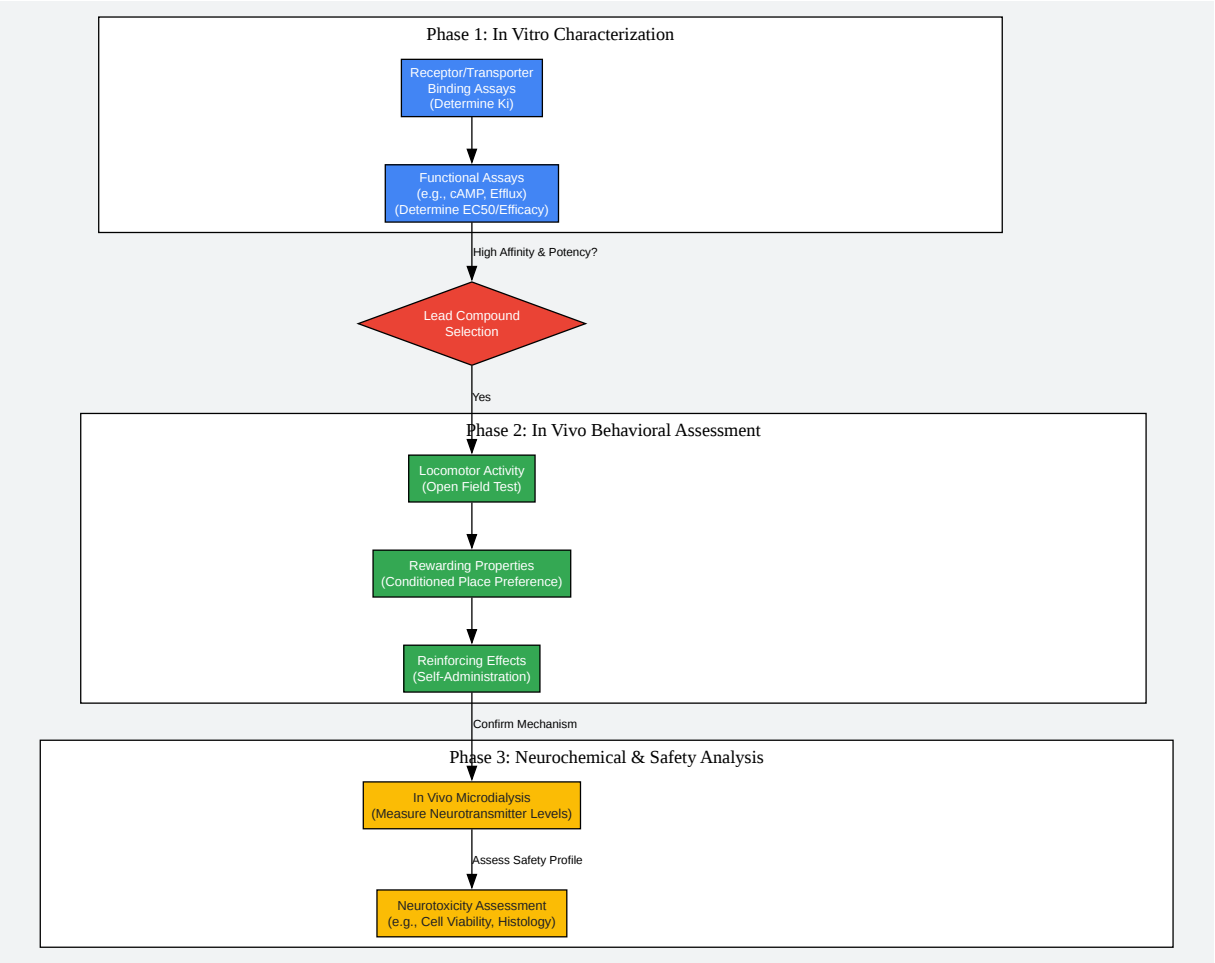
- A statistically significant increase in these parameters compared to the vehicle group indicates a psychostimulant effect.



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A typical experimental workflow for evaluating a novel PEA derivative.

Section 4: Therapeutic Potential vs. Neurotoxic Risks

The dual nature of PEA compounds presents both opportunities and challenges for drug development.

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Therapeutic Applications

The stimulant properties of some PEA derivatives have been successfully leveraged to treat conditions like Attention Deficit Hyperactivity Disorder (ADHD) and narcolepsy.[5][19] The mood-enhancing effects suggest potential applications in depression, although this is less established.[10] Furthermore, the growing understanding of TAAR1 as a neuromodulator has opened doors for developing novel therapeutics for schizophrenia and other neuropsychiatric disorders.[1][5]

Abuse Liability and Neurotoxicity

The potent reinforcing and rewarding effects of many PEA compounds, driven by their profound impact on dopamine release, create a high potential for abuse.[13][18] Chronic, high-dose use of stimulants like methamphetamine is associated with significant neurotoxicity, including damage to dopaminergic and serotonergic nerve terminals.[11]

The psychedelic 2C derivatives also carry risks. Studies have shown that some 2C compounds can induce mitochondrial dysfunction, oxidative stress, and apoptosis in neuronal cell lines.[14][16][20] These cytotoxic effects highlight the need for careful toxicological screening of any novel PEA-based therapeutic candidate. High doses of even the parent compound, PEA, have been shown in animal models to cause depletion of striatal dopamine and induce motor dysfunctions.[21]

Relationship between PEA structure, mechanism, and CNS/risk profile.

Conclusion

The 2-phenylethylamine scaffold is a powerful tool in neuropharmacology and drug development. Its derivatives encompass a wide range of CNS activities, from the potent stimulation of amphetamines to the profound perceptual changes induced by psychedelics. A thorough understanding of their multifaceted mechanisms of action—primarily centered on TAAR1 and monoamine transporters—is essential for any researcher in this field. By employing rigorous in vitro and in vivo methodologies, it is possible to characterize the pharmacological profile of novel compounds, paving the way for the development of new therapeutics while remaining vigilant of the significant risks of neurotoxicity and abuse associated with this chemical class.

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